

Technical Deep Dive: 4-Nitro-1H-pyrazole-5-carboxylic Acids

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Compound of Interest

Compound Name: *3-isopropyl-4-nitro-1H-pyrazole-5-carboxylic acid*

CAS No.: 141721-97-3

Cat. No.: B169539

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Content Type: Technical Whitepaper & Protocol Guide Target Audience: Medicinal Chemists, Process Scientists, and Energetic Materials Researchers

Executive Summary: The Scaffold at the Crossroads

4-Nitro-1H-pyrazole-5-carboxylic acid (and its tautomer, 4-nitro-1H-pyrazole-3-carboxylic acid) represents a critical "divergency point" in heterocyclic chemistry. It serves as a bifunctional scaffold offering orthogonal reactivity: the electrophilic character of the nitro group and the nucleophilic/electrophilic potential of the carboxylic acid and pyrazole nitrogen.

This guide dissects the molecule's utility across two distinct high-value fields:

- **Pharmaceuticals:** As a precursor to 4-aminopyrazoles, a motif ubiquitous in kinase inhibitors and PDE5 inhibitors (e.g., Sildenafil).^[1]
- **Energetic Materials:** As a high-nitrogen, oxygen-rich scaffold for insensitive munitions.^[1]

Chemical Identity & Tautomerism

Before synthesis, one must understand the dynamic nature of the scaffold. In the unsubstituted 1H-form, the molecule exists in annular tautomerism.

- Tautomer A: 4-nitro-1H-pyrazole-3-carboxylic acid[2]
- Tautomer B: 4-nitro-1H-pyrazole-5-carboxylic acid[3]

While often used interchangeably in bulk synthesis descriptions, the regioselectivity becomes fixed only upon N-alkylation. The electron-withdrawing nitro group at C4 significantly increases the acidity of the NH proton (

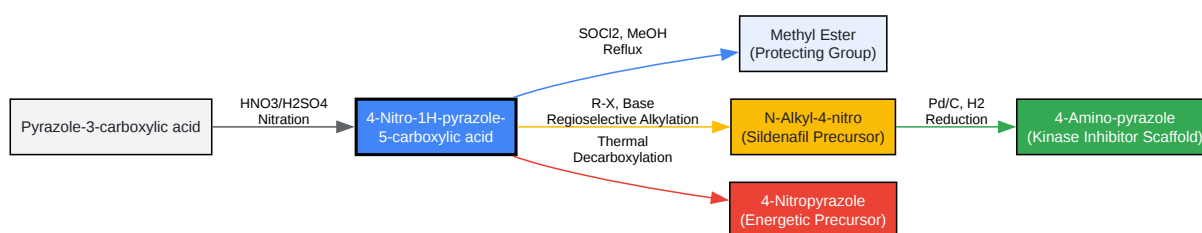
), facilitating functionalization but also complicating solubility in non-polar solvents.

Synthesis & Functionalization Logic

The synthesis of this core is generally achieved via electrophilic aromatic substitution (nitration) of the parent pyrazole-3-carboxylic acid.

The "Hub" Diagram: Synthesis & Transformations

The following diagram illustrates the central role of 4-nitro-1H-pyrazole-5-carboxylic acid and its primary downstream transformations.



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Figure 1: The synthetic divergence from the 4-nitro-pyrazole core.[2][4] Note that reduction to the amine typically follows N-alkylation in drug synthesis to prevent side reactions.

Detailed Experimental Protocols

To ensure reproducibility and safety, the following protocols synthesize field-proven methodologies.

Protocol A: Nitration of Pyrazole-3-carboxylic Acid

Objective: Synthesis of the core 4-nitro scaffold. Mechanism: Electrophilic Aromatic Substitution (

).[1] The carboxylic acid directs meta (position 4 in the pyrazole ring), reinforcing the natural reactivity of the pyrazole towards the 4-position.

Reagents:

- Pyrazole-3-carboxylic acid (1.0 eq)[2]
- Fuming Nitric Acid (, >90%)
- Concentrated Sulfuric Acid () [1]

Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a thermometer and magnetic stirrer, cool concentrated (5 vol) to 0–5°C using an ice-salt bath.
- Addition: Slowly add pyrazole-3-carboxylic acid portion-wise. Maintain temperature <10°C to prevent exotherms.
- Nitration: Add fuming (1.5 eq) dropwise over 30 minutes. The exotherm must be strictly controlled.[1]

- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3 hours. Monitor by TLC (or HPLC) until starting material is consumed.[1]
- Heating (Optional): Some protocols suggest heating to 60°C for 1 hour if conversion is sluggish, but this increases safety risks.[1]
- Quench: Pour the reaction mixture onto crushed ice (10 vol) with vigorous stirring. The product will precipitate as a white/off-white solid.[1]
- Isolation: Filter the solid, wash with cold water until the filtrate is neutral (pH ~7), and dry in a vacuum oven at 50°C.

Yield Expectation: 75–85%

Protocol B: Catalytic Reduction to 4-Amino-1-methyl-3-propyl-1H-pyrazole-5-carboxamide

Context: This is a specific step in the synthesis of Sildenafil (Viagra), converting the nitro group to an amine after N-alkylation and amidation. Evolution of Method: Early medicinal chemistry routes used

(stannous chloride), which generates toxic waste.[1] Modern process chemistry utilizes catalytic hydrogenation.[1]

Reagents:

- 4-Nitro-pyrazole precursor (1.0 eq)[2]
- 5% Pd/C (Palladium on Carbon) (5 wt% loading)[1]
- Ethyl Acetate (Solvent)[1][5][6][7]
- Hydrogen Gas (
) [1]

Step-by-Step Methodology:

- Charge: Load the nitro-pyrazole substrate into a hydrogenation vessel (Parr shaker or autoclave).
- Solvent: Add Ethyl Acetate (10 vol). Ensure the substrate is dissolved or well-suspended.^[1]
- Catalyst: Add 5% Pd/C (0.1 wt eq) under an inert atmosphere () to prevent ignition of methanol vapors (if MeOH is used) or solvent.
- Hydrogenation: Pressurize with (3–5 bar) and stir at 50°C.
- Monitoring: Reaction is usually complete within 2–4 hours. Monitor for the disappearance of the nitro peak in HPLC.
- Workup: Filter the catalyst through a Celite pad. Wash the pad with hot ethyl acetate.^[1]
- Concentration: Evaporate the solvent to yield the amine. This intermediate is often air-sensitive (oxidation to purple/brown impurities) and should be used immediately in the next coupling step.^[1]

Comparative Analysis: Reduction Methods

The choice of reduction method depends heavily on the scale and available equipment.^[1]

Method	Reagents	Yield	Pros	Cons
Catalytic Hydrogenation	, Pd/C, EtOAc	>95%	Clean workup, Scalable, Green	Requires pressure equipment, Safety risk ()
Chemical Reduction	, HCl, EtOH	80–90%	No pressure gear needed, robust	Toxic tin waste, difficult workup (emulsions)
Transfer Hydrogenation	Formic Acid, Pd/C	85–90%	No gas cylinder needed	Formic acid is corrosive, variable kinetics
Iron Reduction	Fe powder,	70–80%	Cheap, mild conditions	Iron sludge waste, lower yield

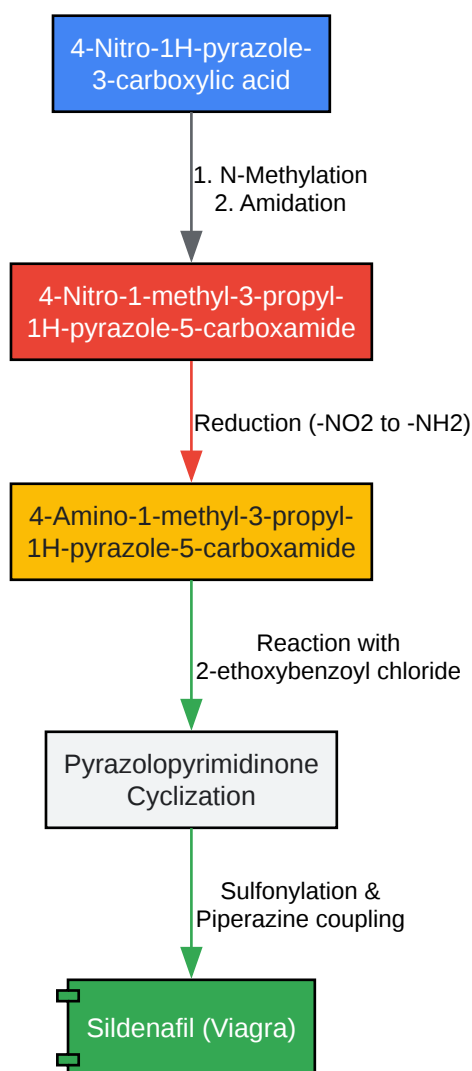
Applications in Drug Discovery (Sildenafil Case Study)

The 4-nitro-1H-pyrazole-5-carboxylic acid scaffold is the structural ancestor of the pyrazolopyrimidinone core found in PDE5 inhibitors.

Mechanism of Action: The pyrazole ring mimics the guanine base of cGMP.^[1] The 4-amino group (derived from the 4-nitro precursor) is essential for cyclization to form the pyrimidinone ring.

Sildenafil Retrosynthesis Logic

The following diagram traces the lineage of Sildenafil back to our core topic molecule.^[1]



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Figure 2: Retrosynthetic analysis highlighting the critical reduction step of the nitro-pyrazole intermediate.

Energetic Materials Applications

Beyond pharma, the high nitrogen content of the pyrazole ring makes this scaffold valuable in High Energy Density Materials (HEDMs).^[1]

- Oxygen Balance: The nitro group improves oxygen balance.^[1]
- Thermal Stability: The aromatic pyrazole ring confers stability (

).[1]

- Salts: Deprotonation of the carboxylic acid with ammonia or hydrazine yields energetic salts (e.g., ammonium 4-nitropyrazole-5-carboxylate) which exhibit lower sensitivity to impact than RDX or TNT.

References

- PubChem.1-Methyl-4-nitro-3-propyl-1H-pyrazole-5-carboxylic acid | C₈H₁₁N₃O₄.[\[3\]](#) National Library of Medicine.[\[1\]](#) [\[Link\]](#)
- ResearchGate.Synthesis of 1-methyl-4-nitro-3-propyl-1H-pyrazole-5-carboxamide (5)...[\[Link\]](#)
- Organic Chemistry Portal.Amine synthesis by nitro compound reduction. [\[Link\]](#)
- Royal Society of Chemistry.Design, synthesis and insecticidal activities of N-(4-cyano-1-phenyl-1H-pyrazol-5-yl)-1,3-diphenyl. [\[Link\]](#)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](#)
- 2. 1H-Pyrazole-3-carboxylic acid, 4-nitro-, methyl ester synthesis - chemicalbook [\[chemicalbook.com\]](https://www.chemicalbook.com)
- 3. 1-Methyl-4-nitro-3-propyl-1H-pyrazole-5-carboxylic acid | C₈H₁₁N₃O₄ | CID 2754500 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. [researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](#)
- 5. [rsc.org](https://www.rsc.org) [\[rsc.org\]](#)
- 6. [researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](#)
- 7. [rsc.org](https://www.rsc.org) [\[rsc.org\]](#)

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